

Thiocystine: An In-depth Technical Guide to its Discovery, Characterization, and Biological Functions

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Compound of Interest

Compound Name: *Thiocystine*

CAS No.: *15807-59-7*

Cat. No.: *B15547555*

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Abstract

Thiocystine, a trisulfide analog of the amino acid cystine, is an emerging molecule of interest in the field of redox biology and sulfur metabolism. Characterized by a reactive sulfane sulfur atom, **thiocystine** is posited to play a significant role as a perthiogen, a donor of sulfane sulfur to biological systems. This technical guide provides a comprehensive overview of the current understanding of **thiocystine**, from its fundamental chemical properties to its known and putative biological functions. We delve into its metabolic pathways, potential antioxidant and signaling roles, and prospective applications in drug development. Detailed experimental protocols for its synthesis and characterization are provided, alongside visual representations of its metabolic and potential signaling pathways to facilitate a deeper understanding for researchers and professionals in the life sciences. While direct research on **thiocystine** is still in its nascent stages, this guide synthesizes the available data and extrapolates potential

functions based on the well-established roles of analogous persulfides and trisulfides, offering a foundational resource for future investigations into this intriguing biomolecule.

Discovery and Physicochemical Properties

Thiocystine, chemically known as (2R)-2-amino-3-[[[(2R)-2-amino-2-carboxyethyl]trisulfanyl]propanoic acid, is a naturally occurring trisulfide analog of cystine.^[1] It is a relatively stable molecule that has been identified in the hydrolysis of proteins.^[1] The defining feature of **thiocystine** is its central sulfane sulfur atom, which is a sulfur atom covalently bonded to two other sulfur atoms and exists in a 0 or -1 oxidation state.^[2] This configuration makes **thiocystine** a potent donor of sulfane sulfur to thiophilic acceptors, a function described as a "perthiogen" or "persulfide" activity.^[3]

Table 1: Physicochemical Properties of **Thiocystine**^[1]

Property	Value
Molecular Formula	C6H12N2O4S3
Molecular Weight	272.37 g/mol
CAS Number	14172-54-4
Appearance	Solid
Hydrogen Bond Donor Count	4
Hydrogen Bond Acceptor Count	9
Rotatable Bond Count	8

Metabolism of Thiocystine

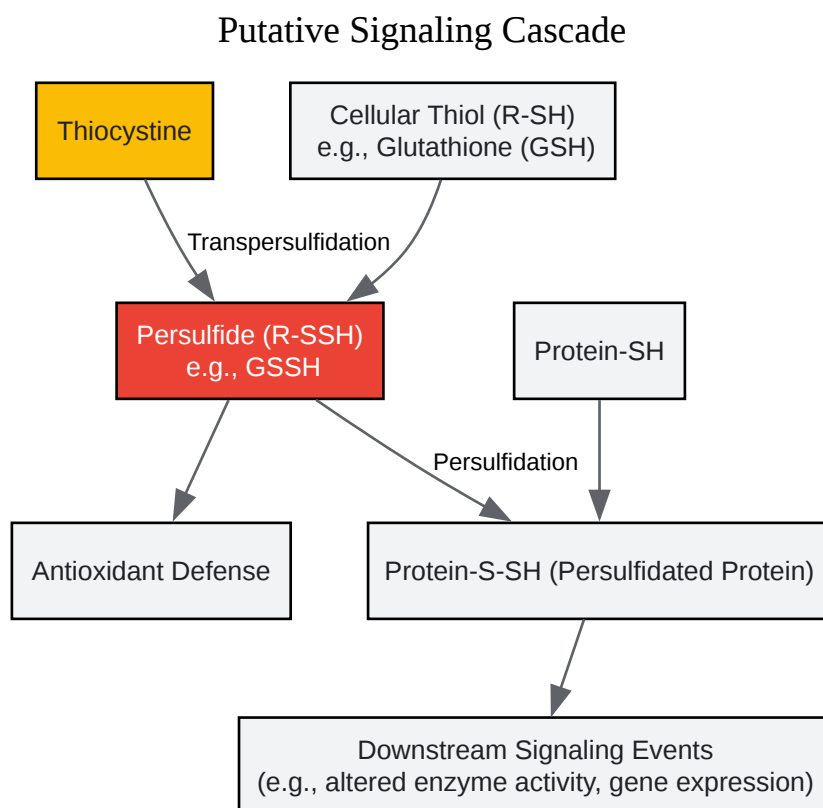
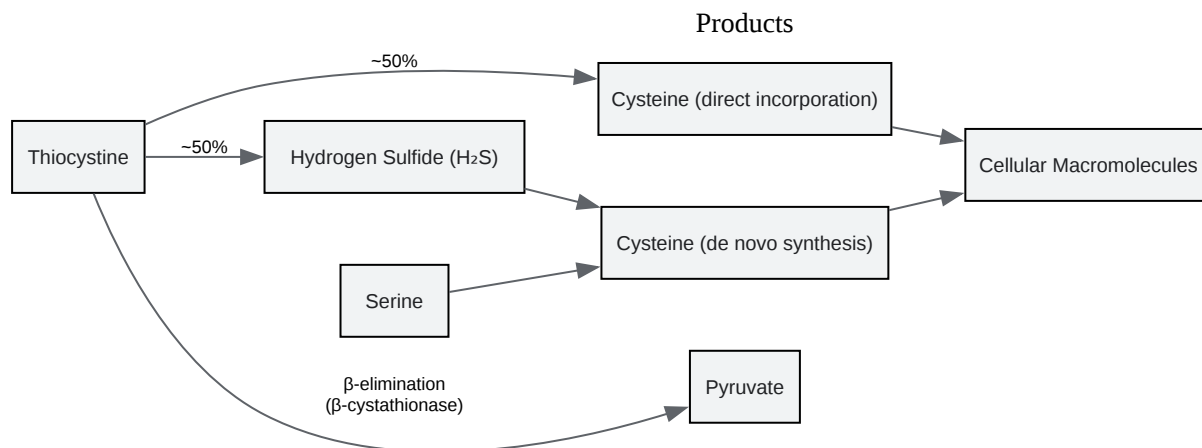
The metabolic fate of **thiocystine** has been primarily elucidated in microorganisms, with emerging suggestions of its relevance in mammalian systems.

Metabolism in Escherichia coli

Studies using L-[sulfane-35S]**thiocystine** in *E. coli* have demonstrated that this trisulfide can serve as a sole source of sulfur for the bacterium.^[4] The labeled sulfane sulfur from

thiocystine is incorporated into cysteine and other sulfur-containing cellular components.^[4] Isotope tracing experiments with L-[sulfane-³⁴S]**thiocystine** and [3,3-²H₂]serine revealed that approximately half of the newly synthesized cysteine incorporated into macromolecules is derived directly from **thiocystine** without the cleavage of the carbon-sulfur bond.^[4] The remaining portion is biosynthesized de novo from serine and ³⁴S-enriched hydrogen sulfide (H₂S).^[4]

The proposed initial step in the metabolism of **thiocystine** by *E. coli* is the beta-elimination of pyruvate, a reaction characteristic of the enzyme beta-cystathionase.^[4]



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References

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- [4. Metabolism of L-\[sulfane-34S\]thiocystine by Escherichia coli - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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